

# Technical Whitepaper on CHM-FUBIATA: Current Scientific Understanding and Forensic Analysis

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Disclaimer: This document provides a summary of the currently available scientific and technical information regarding **CHM-FUBIATA**. It is intended for researchers, scientists, and drug development professionals. The information contained herein indicates that **CHM-FUBIATA** is a synthetic cannabinoid and a new psychoactive substance (NPS). There is no evidence in the current scientific literature to support any therapeutic applications for this compound. Its primary context in published research is forensic toxicology and analytical chemistry.

## Introduction

**CHM-FUBIATA** is classified as a synthetic cannabinoid, a class of compounds designed to mimic the effects of delta-9-tetrahydrocannabinol (THC), the primary psychoactive component of cannabis.[1][2] These substances have been reported to cause psychoactive effects and have been associated with adverse events, including fatalities.[1][2] **CHM-FUBIATA** has emerged in the recreational drug market, likely to circumvent regulations on controlled substances.[1] As of current knowledge, the activity, potency, and toxicity of **CHM-FUBIATA** are not well understood.

# **Chemical and Physical Data**

The fundamental chemical and physical properties of **CHM-FUBIATA** are summarized below. This information is critical for its analytical identification.



Property	Value	Citation(s)
Chemical Name	N-cyclohexyl-2-(1-(4- fluorobenzyl)indol-3- yl)acetamide	
Chemical Formula	C23H25FN2O	
Molecular Weight	364.5 g/mol	
Molecular Ion [M+]	364	
Exact Mass [M+H]+	365.2024	_
Class	Synthetic Cannabinoid	_
Appearance	Plant-Like Material (as reported in samples)	_

## **Metabolism of CHM-FUBIATA**

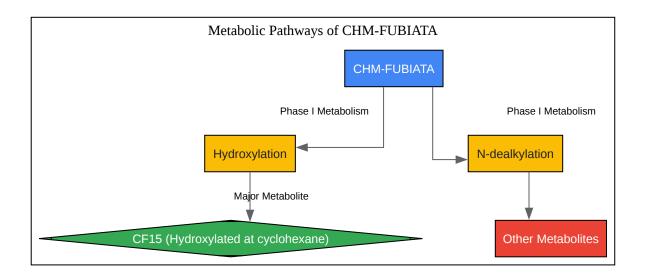
Understanding the metabolism of **CHM-FUBIATA** is crucial for detecting its use through urinalysis. In vitro studies using human liver microsomes have identified the primary metabolic pathways.

The metabolism of **CHM-FUBIATA** primarily occurs through two main processes:

- Hydroxylation: The addition of a hydroxyl (-OH) group.
- N-dealkylation: The removal of an alkyl group from a nitrogen atom.

The most abundant metabolite identified in these studies is CF15, which is hydroxylated at the cyclohexane moiety. This metabolite is recommended as a biomarker for urinalysis to confirm the intake of **CHM-FUBIATA**.





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Metabolic pathways of **CHM-FUBIATA**.

# **Experimental Protocols**

The following protocols are based on methodologies used for the in vitro metabolic profiling of **CHM-FUBIATA**.

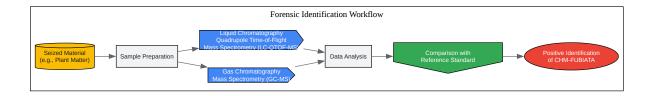
4.1 In Vitro Metabolic Profiling using Human Liver Microsomes

This protocol outlines the procedure for identifying the phase I metabolites of CHM-FUBIATA.

- Materials:
  - CHM-FUBIATA
  - Pooled human liver microsomes (HLMs)
  - NADPH regenerating system
  - Phosphate buffer (pH 7.4)



- Methanol
- Acetonitrile
- Procedure:
  - Prepare a stock solution of **CHM-FUBIATA** in a suitable solvent (e.g., methanol).
  - In a microcentrifuge tube, combine the phosphate buffer, HLM, and the NADPH regenerating system.
  - Pre-incubate the mixture at 37°C for 5 minutes.
  - Initiate the metabolic reaction by adding CHM-FUBIATA to the mixture to a final concentration of 10 μmol/L.
  - Incubate the reaction mixture at 37°C for 1 hour.
  - Terminate the reaction by adding an equal volume of ice-cold acetonitrile.
  - Centrifuge the sample to precipitate proteins.
  - Collect the supernatant for analysis.
- Analysis:
  - Analyze the supernatant using liquid chromatography-high-resolution mass spectrometry (LC-HRMS) to identify and characterize the metabolites.





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Workflow for the forensic identification of **CHM-FUBIATA**.

### Conclusion

**CHM-FUBIATA** is a recently identified synthetic cannabinoid with no known therapeutic applications. The scientific literature is focused on its detection in seized materials and the characterization of its metabolic pathways for forensic purposes. Further research is needed to determine its pharmacological and toxicological profile. Professionals in the field of drug development should be aware of such emerging psychoactive substances, but at present, **CHM-FUBIATA** is not a candidate for therapeutic development.

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## References

- 1. cfsre.org [cfsre.org]
- 2. Monographs [cfsre.org]
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